

# An In-depth Technical Guide to (Z)-5-Tetradecene: Chemical Properties and Structure

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## Compound of Interest

Compound Name: 5-Tetradecene, (Z)-

Cat. No.: B15182678

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This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental methodologies for (Z)-5-Tetradecene. The information is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

## Chemical Structure and Identification

(Z)-5-Tetradecene, also known as cis-5-Tetradecene, is an unsaturated hydrocarbon with a single double bond.<sup>[1][2]</sup> Its chemical structure consists of a 14-carbon chain with the double bond located between the fifth and sixth carbon atoms. The "(Z)" designation, derived from the German zusammen (together), indicates that the higher-priority substituents on each carbon of the double bond are on the same side, resulting in a cis configuration.<sup>[3][4]</sup>

The IUPAC name for this compound is (Z)-tetradec-5-ene.<sup>[5]</sup> It is a member of the alkene family, which is characterized by the presence of one or more carbon-carbon double bonds.<sup>[6]</sup>

Key Structural Identifiers:

- IUPAC Name: (Z)-tetradec-5-ene<sup>[5]</sup>
- Synonyms: cis-5-Tetradecene, (5Z)-5-Tetradecene<sup>[1][2]</sup>
- CAS Number: 41446-62-2<sup>[1][2][5]</sup>
- Molecular Formula: C<sub>14</sub>H<sub>28</sub><sup>[1][5]</sup>

- InChI Key: SNIFAVVHRQZYGO-LUAWRHEFSA-N[1]

## Physicochemical Properties

The following table summarizes the key quantitative properties of (Z)-5-Tetradecene.

Property	Value	Source
Molecular Weight	196.37 g/mol	[5]
Exact Mass	196.219100893 Da	[5]
Appearance	Not specified (typically a liquid)	
Boiling Point	Estimated around 250 °C	
Density	Approximately 0.8 g/cm <sup>3</sup> at 20 °C	
Solubility in Water	0.0139 mg/L @ 25 °C (estimated)	

## Experimental Protocols

### Synthesis via Wittig Reaction

A common and effective method for synthesizing (Z)-alkenes like (Z)-5-Tetradecene is the Wittig reaction.[3][7][8] This reaction involves the coupling of an aldehyde or ketone with a phosphorus ylide (Wittig reagent).[3][4][8] For non-stabilized ylides, the reaction typically yields the (Z)-isomer with high selectivity.[4][7]

Detailed Methodology:

- **Preparation of the Phosphonium Salt:** An appropriate alkyl halide is reacted with triphenylphosphine in an S<sub>N</sub>2 reaction to form a phosphonium salt.[3][8] For the synthesis of (Z)-5-Tetradecene, this would involve reacting a 1-halopentane with triphenylphosphine.
- **Formation of the Ylide (Wittig Reagent):** The phosphonium salt is deprotonated using a strong base, such as n-butyllithium, to form the phosphorus ylide.[3][8]

- **Reaction with Aldehyde:** The ylide is then reacted with a suitable aldehyde. To synthesize (Z)-5-Tetradecene, the ylide derived from the 1-halopentane would be reacted with nonanal ( $C_9H_{18}O$ ).
- **Formation of the Alkene:** The reaction proceeds through a betaine intermediate to form a four-membered oxaphosphetane ring, which then decomposes to yield the desired (Z)-alkene and triphenylphosphine oxide.<sup>[3]</sup>
- **Purification:** The final product, (Z)-5-Tetradecene, is separated from the triphenylphosphine oxide byproduct, typically through chromatographic methods.

## Analytical Methods

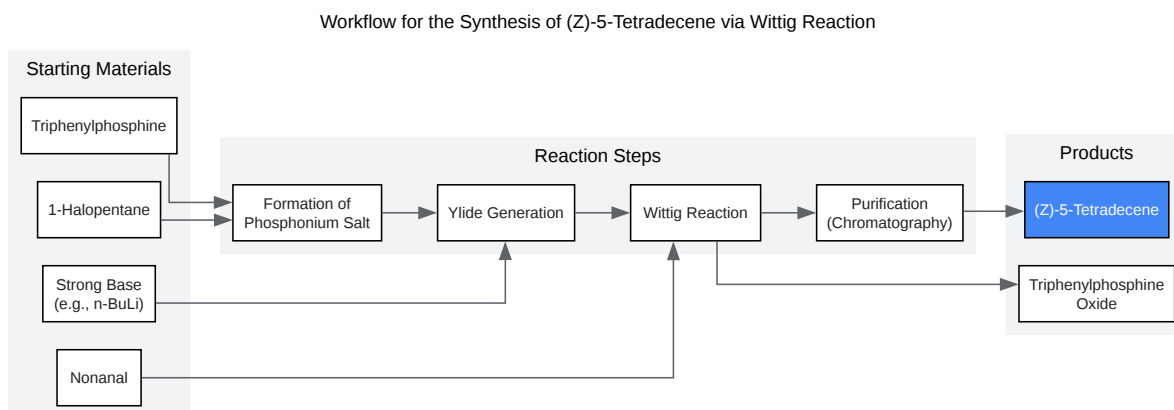
Gas chromatography (GC) is a suitable technique for the analysis of (Z)-5-Tetradecene.<sup>[1]</sup> The NIST WebBook provides mass spectrometry data obtained through electron ionization, which can be used for the identification and characterization of this compound.<sup>[1]</sup>

## Biological Relevance and Signaling

While specific signaling pathways involving (Z)-5-Tetradecene are not extensively documented, long-chain alkenes are known to have biological relevance. They are components of various natural products and can be biosynthesized by microorganisms.<sup>[9][10][11]</sup> The biosynthesis of long-chain alkenes in some bacteria, such as *Micrococcus luteus*, is understood to start from acyl-CoA or acyl carrier protein (ACP) thioesters.<sup>[9]</sup>

Some long-chain hydrocarbons exhibit antimicrobial properties. For instance, tetradecane has shown both antibacterial and antifungal activity. While not specific to the 5-tetradecene isomer, this suggests a potential area for further investigation into the biological activities of related long-chain unsaturated hydrocarbons.

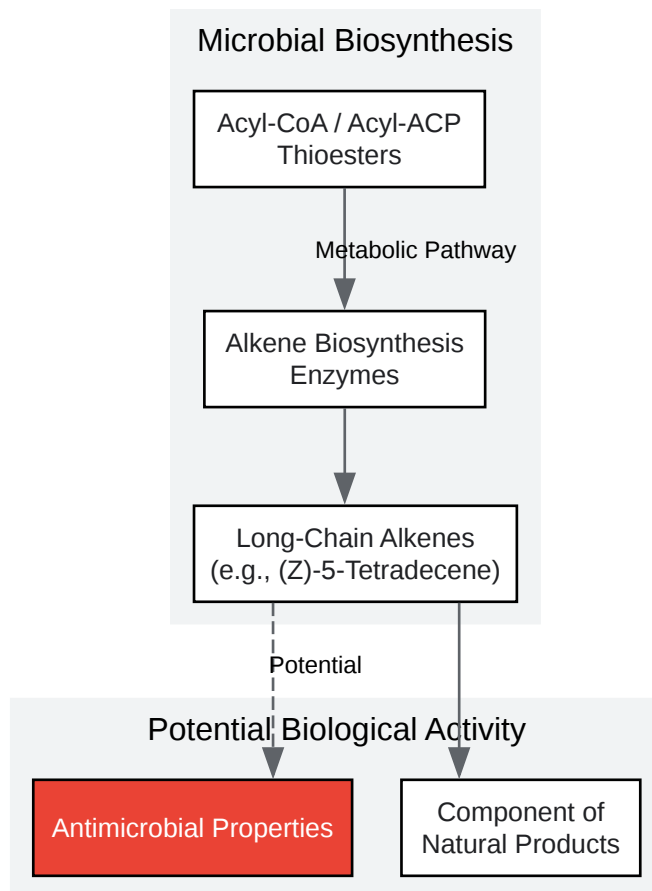
## Visualizations



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Caption: Synthesis workflow for (Z)-5-Tetradecene.

## Biological Context of Long-Chain Alkenes



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Caption: Biological relevance of long-chain alkenes.

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- To cite this document: BenchChem. [An In-depth Technical Guide to (Z)-5-Tetradecene: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15182678#z-5-tetradecene-chemical-properties-and-structure]

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